

Technical Guide: Physicochemical Properties of Allyl Propionate

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Compound of Interest

Compound Name: *Allyl propionate*

Cat. No.: *B1584478*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Allyl propionate, also known as 2-propenyl propanoate, is a carboxylic ester characterized by its distinct fruity odor. It is a colorless liquid used in the flavor and fragrance industry. This document provides a concise technical overview of its fundamental physicochemical properties, specifically its molecular formula and weight, which are critical data points for researchers in chemistry and drug development for characterization, synthesis, and formulation purposes.

Chemical Identity and Molecular Properties

The fundamental identity of a chemical compound is established by its molecular formula and molecular weight. These parameters are essential for stoichiometric calculations in chemical reactions, quantitative analysis, and the prediction of physicochemical properties.

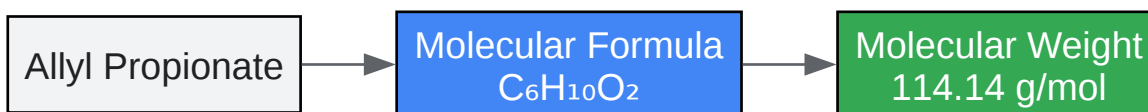
Quantitative Data Summary

The molecular formula and weight of **allyl propionate** are summarized below. The elemental composition is derived directly from its molecular formula, providing a basis for analytical techniques such as mass spectrometry and elemental analysis.

Property	Value
Molecular Formula	C ₆ H ₁₀ O ₂ [1] [2] [3] [4] [5] [6]
Molecular Weight	114.14 g/mol [1] [2] [3] [5] [6]
Elemental Composition	
Carbon (C)	6 atoms
Hydrogen (H)	10 atoms
Oxygen (O)	2 atoms

Logical Relationship of Core Properties

The relationship between a compound's name, its structural formula, and its resulting molecular weight is a foundational concept in chemistry. The diagram below illustrates this direct logical flow for **allyl propionate**.



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Caption: Logical flow from chemical name to molecular formula and weight.

Conclusion

This guide provides the core physicochemical data for **allyl propionate**, namely its molecular formula (C₆H₁₀O₂) and molecular weight (114.14 g/mol).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) The structured presentation and logical diagram are intended to support researchers and professionals in their scientific endeavors by providing clear and readily accessible information.

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